Furanone Compounds: A Technical Guide to Therapeutic Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-(2-Hydroxyethyl)furan-2(3H)-one*
CAS No.:	*878007-08-0*
Cat. No.:	*B1339825*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Furanone Scaffold - A Privileged Structure in Medicinal Chemistry

Furanones, five-membered heterocyclic organic compounds, represent a versatile and privileged scaffold in the landscape of medicinal chemistry.[1] Found in a wide array of natural products and readily accessible through synthetic routes, the furanone nucleus is at the core of numerous compounds exhibiting a broad spectrum of pharmacological activities.[2][3] This guide provides an in-depth technical exploration of the therapeutic potential of furanone derivatives, focusing on their applications as antimicrobial, anticancer, anti-inflammatory, and antiviral agents. We will delve into the molecular mechanisms of action, present key quantitative data, and provide detailed experimental protocols to empower researchers in the pursuit of novel furanone-based therapeutics.

Antimicrobial Applications: Disrupting Bacterial Communication and Biofilms

© 2026 BenchChem. All rights reserved.

A significant area of interest for furanone compounds lies in their ability to combat bacterial infections, not by killing the bacteria directly, but by interfering with their communication systems, a process known as quorum sensing (QS).[4][5] This anti-virulence approach is a promising strategy to overcome the growing challenge of antibiotic resistance.

Mechanism of Action: Quorum Sensing Inhibition

In many pathogenic bacteria, such as Pseudomonas aeruginosa, QS coordinates the expression of virulence factors and the formation of biofilms, which are protective communities of bacteria that are notoriously resistant to conventional antibiotics.[6][7] The QS network in P. aeruginosa is a complex hierarchy of signaling systems, with the las and rhl systems playing central roles.[6][7] These systems utilize acylated homoserine lactones (AHLs) as signaling molecules.[6] Halogenated furanones, naturally produced by the red alga Delisea pulchra, are structural mimics of AHLs and can competitively inhibit their binding to transcriptional regulators like LasR and RhlR, thereby disrupting the entire QS cascade.[8]

Click to download full resolution via product page

Caption: Quorum sensing pathway in P. aeruginosa and its inhibition by furanones.

Key Antimicrobial Furanone Compounds and Biological Activity

The antimicrobial efficacy of furanone derivatives has been demonstrated against a range of pathogenic bacteria. The following table summarizes the Minimum Inhibitory Concentration (MIC) values for selected furanone compounds.

© 2026 BenchChem. All rights reserved.

Compound	Target Microorganism	MIC (µg/mL)	Reference
Furanone C-30	Pseudomonas aeruginosa	>50 (bacteriostatic)	[1]
F105 (chiral sulfone)	Staphylococcus aureus	10	[9][10]
F131 (chiral sulfone)	Staphylococcus aureus	8	[9]
Compound 26 (chiral sulfone)	Staphylococcus aureus	8	[9]
Compound 26 (chiral sulfone)	Bacillus subtilis	8	[11]

Experimental Protocols

This protocol describes the synthesis of a chiral 2(5H)-furanone sulfone, a class of compounds that has shown promising activity against Gram-positive bacteria.

Step 1: Synthesis of Thioether Intermediate

- To a solution of a stereochemically pure 5-(l)-bornyloxy-2(5H)-furanone (1 equivalent) in a suitable solvent such as ethanol, add an aromatic thiol (1.1 equivalents) and a base like triethylamine (1.2 equivalents).
- Stir the reaction mixture at room temperature for 4-6 hours until the starting material is consumed (monitored by TLC).
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to obtain the desired thioether.

Step 2: Oxidation to the Sulfone

© 2026 BenchChem. All rights reserved.

- Dissolve the thioether from Step 1 in glacial acetic acid.
- Add an excess of 30% hydrogen peroxide (3-5 equivalents) dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Pour the reaction mixture into ice-water and extract with ethyl acetate.
- Wash the organic layer with saturated sodium bicarbonate solution and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the crude product by recrystallization or column chromatography to yield the final chiral 2(5H)-furanone sulfone.

This assay utilizes a reporter strain of P. aeruginosa containing a lasB-gfp fusion, where the expression of Green Fluorescent Protein (GFP) is under the control of a QS-regulated promoter.

- Grow the P. aeruginosa lasB-gfp reporter strain overnight in LB broth.
- Dilute the overnight culture 1:100 in fresh LB broth.
- In a 96-well microplate, add the diluted bacterial culture to wells containing various concentrations of the test furanone compound (typically in a sub-MIC range to avoid growth inhibition). Include a positive control (bacteria with AHLs but no inhibitor) and a negative control (bacteria alone).
- Incubate the plate at 37°C with shaking for 18-24 hours.
- Measure the optical density at 600 nm (OD600) to assess bacterial growth and the fluorescence intensity (excitation ~485 nm, emission ~520 nm) to quantify GFP expression.
- A reduction in fluorescence intensity relative to the positive control, without a significant decrease in OD600, indicates quorum sensing inhibition.

Anticancer Applications: Inducing Cell Death and Arresting Proliferation

© 2026 BenchChem. All rights reserved.

The furanone scaffold is also a key feature in a number of compounds with potent anticancer activity. These derivatives have been shown to induce apoptosis and cause cell cycle arrest in various cancer cell lines.[1]

Molecular Mechanisms of Anticancer Activity

Furanone derivatives exert their anticancer effects through multiple mechanisms:

- Induction of Apoptosis: Some furanones, such as furanonaphthoquinones, can induce the production of reactive oxygen species (ROS), leading to oxidative stress and triggering the intrinsic apoptotic pathway.[12]
- Cell Cycle Arrest: Bis-2(5H)-furanone derivatives have been shown to cause cell cycle arrest at the S-phase, while other furan-based compounds can induce arrest at the G2/M phase.[1][12]
- DNA Interaction: Certain bis-2(5H)-furanone derivatives have been found to interact directly with DNA, which may contribute to their cytotoxic effects.[13][14]
- Enzyme Inhibition: Some furanone derivatives have been identified as inhibitors of key signaling proteins involved in cancer progression, such as protein tyrosine kinases and MAPK14.[11][15][16]

Click to download full resolution via product page

Caption: Molecular mechanisms of anticancer activity of furanone derivatives.

Key Anticancer Furanone Compounds and Biological Activity

The cytotoxic potential of furanone derivatives has been evaluated against a variety of cancer cell lines. The following table presents the half-maximal inhibitory concentration (IC50) values for several representative compounds.

Compound	Cancer Cell Line	IC50 (μM)	Reference
Bis-2(5H)-furanone (4e)	C6 (Glioma)	12.1	[13][14]
Furan-based N-phenyl triazinone (7)	MCF-7 (Breast)	2.96	[1]
Furan-based Pyridine Carbohydrazide (4)	MCF-7 (Breast)	4.06	[1][17]
Furopyridone (4c)	KYSE150 (Esophageal)	0.655 μg/mL	[1]
5-O-silylated MBA (3a)	HCT-116 (Colon)	1.3	[1]
Compound 3a (2-furanone derivative)	NCI-H460 (Non-Small Cell Lung)	>100	[11][15]
Compound 3a (2-furanone derivative)	HCT-116 (Colon)	1.3	[11][15]

Experimental Protocols

This protocol outlines a one-step, transition-metal-free synthesis of bis-2(5H)-furanone derivatives.

- In a round-bottom flask, dissolve a 5-substituted 3,4-dihalo-2(5H)-furanone (2 equivalents) in ethanol.
- Add benzidine (1 equivalent) and triethylamine (3 equivalents) to the solution.
- Reflux the reaction mixture for 6-8 hours, monitoring the progress by TLC.
- After completion, cool the reaction mixture to room temperature, and collect the precipitated product by filtration.
- Wash the solid with cold ethanol and dry under vacuum to obtain the pure bis-2(5H)-furanone derivative.

© 2026 BenchChem. All rights reserved.

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treat the cells with various concentrations of the furanone compound for 24, 48, or 72 hours. Include a vehicle control (e.g., DMSO) and a positive control for cytotoxicity.
- After the incubation period, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Shake the plate for 10 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Anti-inflammatory Applications: Targeting Key Inflammatory Pathways

Furanone derivatives have also emerged as promising candidates for the treatment of inflammatory diseases. Their anti-inflammatory effects are attributed to the inhibition of key enzymes and signaling pathways involved in the inflammatory response.[18]

Mechanism of Action: Inhibition of Inflammatory Mediators

The anti-inflammatory activity of furanones is primarily linked to the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes, which are responsible for the production of pro-inflammatory mediators like prostaglandins and leukotrienes from arachidonic acid.[16][17][19] Some furanone derivatives have shown dual inhibition of COX-2 and 5-LOX, which is a desirable profile for anti-inflammatory drugs as it may offer a broader spectrum of

© 2026 BenchChem. All rights reserved.

activity with potentially fewer side effects compared to selective COX-2 inhibitors.[18] Furthermore, some furanones may exert their anti-inflammatory effects by modulating the NF-κB signaling pathway, a central regulator of inflammation.[20][21]

Click to download full resolution via product page

Caption: Anti-inflammatory mechanism of furanones via inhibition of COX-2 and 5-LOX.

Key Anti-inflammatory Furanone Compounds

Several furanone derivatives have been synthesized and evaluated for their anti-inflammatory properties. For instance, certain pyridazinone derivatives synthesized from furanone precursors have demonstrated potent dual COX-2/15-LOX inhibition.[18][22]

Experimental Protocol: Synthesis of Anti-inflammatory Pyridazinone Derivatives from Furanones[23][27]

- Synthesize 2-furanone derivatives by reacting a 4-oxobutanoic acid derivative with an aromatic aldehyde in acetic anhydride using a modified Perkin reaction.
- Reflux the synthesized 2-furanone derivative with hydrazine hydrate in ethanol to yield the corresponding pyridazinone derivative.
- Purify the product by recrystallization from a suitable solvent.

Antiviral Applications: An Emerging Frontier

The exploration of furanone compounds as antiviral agents is a more recent but promising area of research. Several studies have reported the synthesis and evaluation of furanone derivatives with activity against various viruses, including influenza and avian influenza viruses.[4][23][24]

Key Antiviral Furanone Compounds and Synthesis

A concise synthesis of the anti-HIV agent β-F-ddA has been achieved starting from (S)-dihydro-5-(hydroxymethyl)-2(3H)-furanone.[25] Additionally, furan-substituted spirothiazolidinones have been designed and synthesized, with some analogues showing potent activity against influenza

© 2026 BenchChem. All rights reserved.

A/H3N2 virus.[4] The synthesis of pyrazole-based heterocycles from a 2(3H)-furanone derivative has also yielded compounds with activity against avian influenza H5N1.[23]

Challenges in Furanone Drug Development

Despite their therapeutic promise, the development of furanone-based drugs is not without its challenges.

- Synthesis and Derivatization: While numerous synthetic routes to furanones exist, the efficient and stereoselective synthesis of complex derivatives can be challenging.
- Stability: The furanone ring can be susceptible to hydrolysis, which can affect the stability and shelf-life of drug candidates.
- Toxicity: A significant concern with furan-containing compounds is the potential for hepatotoxicity. The furan ring can be metabolically activated by cytochrome P450 enzymes to form reactive intermediates, such as cis-2-butene-1,4-dial, which can lead to liver damage.[26][27] However, it is important to note that not all furan-containing compounds are toxic, and the toxic potential is influenced by the overall molecular structure.[28][29][30] In vivo studies with specific furanone derivatives have shown a lack of toxicity in some models.[29][31]

Conclusion and Future Perspectives

The furanone scaffold has unequivocally established its importance in medicinal chemistry, offering a versatile platform for the design and development of novel therapeutic agents. The diverse biological activities of furanone derivatives, spanning antimicrobial, anticancer, anti-inflammatory, and antiviral applications, underscore their immense potential. The ability of certain furanones to act as quorum sensing inhibitors represents a particularly exciting avenue for combating bacterial infections in an era of widespread antibiotic resistance.

Future research in this field should focus on several key areas. The development of more efficient and stereoselective synthetic methodologies will be crucial for accessing a wider diversity of furanone derivatives. In-depth structure-activity relationship studies will continue to be vital for optimizing the potency and selectivity of these compounds. Furthermore, a thorough understanding of the pharmacokinetic and toxicological profiles of lead candidates will be paramount for their successful translation into the clinic. Addressing the potential for furan-ring

© 2026 BenchChem. All rights reserved.

mediated toxicity through careful molecular design and targeted delivery strategies will be a critical hurdle to overcome.

In conclusion, furanone compounds represent a rich and promising area for drug discovery. Continued interdisciplinary efforts, combining synthetic chemistry, pharmacology, and toxicology, will undoubtedly unlock the full therapeutic potential of this remarkable class of molecules.

References

- Qin, N., & Rice, S. A. (2019). Pseudomonas aeruginosa Quorum Sensing. Microbiology Spectrum, 7(4).
- BenchChem. (2025).
- Hentzer, M., & Givskov, M. (2003). Qualitative and Quantitative Determination of Quorum Sensing Inhibition in Vitro. Methods in Enzymology, 370, 423-433.
- BenchChem. (2025).
- Krzyżek, P., et al. (2021). The Novel Chiral 2(5H)-Furanone Sulfones Possessing Terpene Moiety: Synthesis and Biological Activity. Molecules, 26(15), 4587.
- BenchChem. (2025).
- Fedorova, A. V., et al. (2017). Antimicrobial Effects of Sulfonyl Derivative of 2(5H)-Furanone against Planktonic and Biofilm Associated Methicillin-Resistant and -Susceptible Staphylococcus aureus. Frontiers in Microbiology, 8, 2223.
- Yüksek, H., et al. (2021). Design, synthesis and anti-influenza virus activity of furan-substituted spirothiazolidinones. Bioorganic Chemistry, 112, 104958.
- Rasmussen, T. B., & Givskov, M. (2006). A simple screening protocol for the identification of quorum signal antagonists. Journal of Microbiological Methods, 65(2), 337-345.
- Wu, J., et al. (2018). Bis-2(5H)-furanone derivatives as new anticancer agents: Design, synthesis, biological evaluation, and mechanism studies. Chemical Biology & Drug Design, 92(1), 1232-1240.
- BenchChem. (2025). A Researcher's Guide to Cytotoxicity Assays for Furan-Containing Molecules.
- BenchChem. (2025). Application Notes: Cell Viability Assessment of Furanone Compounds using the MTT Assay.
- Gu, Y., et al. (2020). In vitro and in vivo toxicity of selected furanones. Scientific Reports, 10(1), 1-12.
- Abd El-Hameed, R. H., et al. (2020). Synthesis of Heterocyclic and Non-heterocyclic Compounds Derived from Novel 2-Furanones and Evaluation of their Anti-viral Activity. Letters in Drug Design & Discovery, 17(12), 1461-1471.

© 2026 BenchChem. All rights reserved.

- BenchChem. (2025).
- El-Sayed, W. A., et al. (2023). Synthesis and antioxidant, antimicrobial, and antiviral activity of some pyrazole-based heterocycles using a 2(3H)-furanone derivative. RSC Advances, 13(26), 17874-17887.
- Abd El-Hameed, R. H., et al. (2021). Utility of Certain 2-Furanone Derivatives for Synthesis of Different Heterocyclic Compounds and Testing their Anti-Cancer Activity. Medicinal Chemistry, 18(3), 324-338.
- Abd El-Hameed, R. H., et al. (2021). Utility of novel 2-furanones in synthesis of other heterocyclic compounds having anti-inflammatory activity with dual COX2/LOX inhibition. Journal of Enzyme Inhibition and Medicinal Chemistry, 36(1), 977-986.
- Kumar, P., & Kumar, R. (2014). A Concise Synthesis of Antiviral Agent F-ddA (I) Starting from (S)-Dihydro-5-(hydroxymethyl)-2(3H)-furanone. Organic & Biomolecular Chemistry, 12(45), 9123-9126.
- Abd El-Hameed, R. H., et al. (2021). Utility of Certain 2-Furanone Derivatives for Synthesis of Different Heterocyclic Compounds and Testing their Anti-cancer Activity. Medicinal Chemistry, 18(3), 324-338.
- Al-Omair, M. A., et al. (2021). Synthesis, Characterization, and Biological Evaluation of Novel Methyl-5-(hydroxymethyl)
- Fedorova, A. V., et al. (2017). Antimicrobial Effects of Sulfonyl Derivative of 2(5H)-Furanone against Planktonic and Biofilm Associated Methicillin-Resistant and -Susceptible Staphylococcus aureus. Frontiers in Microbiology, 8, 2223.
- Mussadiq, M., et al. (2024). Synthesis of 5-Arylfuran derivatives in search of potential anti-viral agents. Journal of the Chemical Society of Pakistan, 46(1).
- Moser, G. J., et al. (2009). Furan-induced dose-response relationships for liver cytotoxicity, cell proliferation, and tumorigenicity (furan-induced liver tumorigenicity).
- Latvanlehto, J., et al. (2004). Developmental toxicity evaluation of 3-chloro-4-(dichloromethyl)-5-hydroxy-2(5H)-furanone (MX) in Wistar rats.
- BenchChem. (2025).
- Wang, Y., et al. (2021). Combining Colistin with Furanone C-30 Rescues Colistin Resistance of Gram-Negative Bacteria in Vitro and in Vivo. Antimicrobial Agents and Chemotherapy, 65(12), e01243-21.
- BenchChem. (2025). Furanone C-30: A Technical Guide to a Potent Quorum Sensing Inhibitor.
- Cordero, H., et al. (2019). Oxidative Stress, Mutations and Chromosomal Aberrations Induced by In Vitro and In Vivo Exposure to Furan. International Journal of Molecular Sciences, 20(23), 5937.
- Jantan, I., et al. (2023). Natural product-driven dual COX-LOX inhibitors: Overview of recent studies on the development of novel anti-inflammatory agents. Phytomedicine, 111, 154659.

© 2026 BenchChem. All rights reserved.

- Bertolini, A., et al. (2001). Dual Inhibitors of Cyclooxygenase and 5-lipoxygenase. A New Avenue in Anti-Inflammatory Therapy?. CNS Drug Reviews, 7(3), 227-240.
- Yusuf, M., et al. (2022). Flavonoids as dual inhibitors of cyclooxygenase-2 (COX-2) and 5-lipoxygenase (5-LOX): molecular docking and in vitro studies. Journal of Biomolecular Structure and Dynamics, 40(19), 8758-8771.
- Husain, A., et al. (2015). Synthesis and pharmacological evaluation of 2(3H)-furanones and 2(3H)-pyrrolones, combining analgesic and antiinflammatory properties with reduced gastrointestinal toxicity and lipid peroxidation. Bioorganic & Medicinal Chemistry Letters, 25(16), 3237-3242.
- Kataja, K., et al. (1992). Pharmacokinetics in rat of 3-chloro-4-(dichloromethyl)-5-hydroxy-2(5H)-furanone (MX), a drinking water mutagen, after a single dose. Pharmacology & Toxicology, 70(4), 263-268.
- Lounnas, V., et al. (2013). Inhibition of the NF-κB Signaling Pathway by a Novel Heterocyclic Curcumin Analogue. International Journal of Molecular Sciences, 14(8), 15994-16011.
- Abd El-Hameed, R. H., et al. (2021). Utility of novel 2-furanones in synthesis of other heterocyclic compounds having anti-inflammatory activity with dual COX2/LOX inhibition. Journal of Enzyme Inhibition and Medicinal Chemistry, 36(1), 977-986.
- BenchChem. (2025).
- io-Team. (2023). MTT (Assay protocol). protocols.io.
- Abcam. (2023). MTT assay protocol.
- Wu, J., et al. (2018). Bis-2(5H)-furanone derivatives as new anticancer agents: Design, synthesis, biological evaluation, and mechanism studies. Chemical Biology & Drug Design, 92(1), 1232-1240.
- Pandey, M. K., & Sung, B. (2010). Emerging Role of Flavonoids in Inhibition of NF-κB-Mediated Signaling Pathway: A Review. Functional Plant Science and Biotechnology, 4(1), 1-15.
- Peterson, L. A. (2014). Comparative Metabolism of Furan in Rodent and Human Cryopreserved Hepatocytes. Journal of Pharmacology and Experimental Therapeutics, 350(2), 345-353.
- Tao, M., et al. (2022). Metabolic Activation and Hepatotoxicity of Furan-Containing Compounds. Drug Metabolism and Disposition, 50(4), 433-445.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Design, synthesis and anti-influenza virus activity of furan-substituted spirothiazolidinones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Qualitative and quantitative determination of quorum sensing inhibition in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. ccij-online.org [ccij-online.org]
- 9. The Novel Chiral 2(5H)-Furanone Sulfones Possessing Terpene Moiety: Synthesis and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Antimicrobial Effects of Sulfonyl Derivative of 2(5H)-Furanone against Planktonic and Biofilm Associated Methicillin-Resistant and -Susceptible Staphylococcus aureus [frontiersin.org]
- 11. Utility of Certain 2-Furanone Derivatives for Synthesis of Different Heterocyclic Compounds and Testing their Anti-Cancer Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. bio-protocol.org [bio-protocol.org]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. Bis-2(5H)-furanone derivatives as new anticancer agents: Design, synthesis, biological evaluation, and mechanism studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. benthamscience.com [benthamscience.com]
- 16. Synthesis and in vitro protein tyrosine kinase inhibitory activity of furan-2-yl(phenyl)methanone derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Design and Synthesis of Some New Furan-Based Derivatives and Evaluation of In Vitro Cytotoxic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Utility of novel 2-furanones in synthesis of other heterocyclic compounds having anti-inflammatory activity with dual COX2/LOX inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 19. pdf.journalagent.com [pdf.journalagent.com]
- 20. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 21. globalsciencebooks.info [globalsciencebooks.info]
- 22. tandfonline.com [tandfonline.com]
- 23. Synthesis and antioxidant, antimicrobial, and antiviral activity of some pyrazole-based heterocycles using a 2(3H)-furanone derivative - PMC [pmc.ncbi.nlm.nih.gov]
- 24. xisdxjxsu.asia [xisdxjxsu.asia]
- 25. researchgate.net [researchgate.net]
- 26. Comparative Metabolism of Furan in Rodent and Human Cryopreserved Hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Metabolic Activation and Hepatotoxicity of Furan-Containing Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. Developmental toxicity evaluation of 3-chloro-4-(dichloromethyl)-5-hydroxy-2(5H)-furanone (MX) in Wistar rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. Combining Colistin with Furanone C-30 Rescues Colistin Resistance of Gram-Negative Bacteria in Vitro and in Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 30. mdpi.com [mdpi.com]
- 31. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Furanone Compounds: A Technical Guide to Therapeutic Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339825/docs#furanone-compounds-a-technical-guide-to-therapeutic-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.